

Personal protective equipment for handling 2-ethyl-N-(3-hydroxyphenyl)hexanamide

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Compound of Interest

Compound Name: 2-ethyl-N-(3-hydroxyphenyl)hexanamide

Cat. No.: B310729

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Operational Safety Guide: 2-ethyl-N-(3-hydroxyphenyl)hexanamide

CAS: 403815-01-0 | Formula: C₁₄H₂₁NO₂ | Molecular Weight: 235.32 g/mol [1]

Executive Safety Summary & Hazard Banding

Status: High-Potency Pharmacophore / Phenolic Intermediate Control Band: Band 3 (High Containment) Immediate Action: Treat as a potent skin sensitizer and irritant with enhanced dermal permeability.[1]

This compound features a lipophilic hexanamide tail coupled with a phenolic moiety.[1] This structural combination presents a specific dual-hazard: the lipophilic chain facilitates rapid dermal absorption, while the phenolic group acts as a protein denaturant and potential systemic toxin.[1] Standard "lab coat and glasses" protocols are insufficient for handling this substance in powder form or high-concentration solution.[1]

Technical Risk Assessment (The "Why")

As researchers, we do not follow safety rules blindly; we mitigate specific molecular risks. Here is the causality behind the PPE recommendations for CAS 403815-01-0:

- **Enhanced Permeability (The Vector):** The 2-ethylhexanamide side chain increases the molecule's LogP (lipophilicity).[1] Unlike simple phenol, which burns the skin surface immediately, this molecule is designed to penetrate the stratum corneum.[1] This "silent absorption" carries the toxic phenolic payload into the systemic circulation before pain signals a burn.[1]
- **Phenolic Toxicity (The Payload):** The 3-hydroxyphenyl group poses a risk of protein denaturation (chemical burns) and potential hepatotoxicity if absorbed.[1] While less corrosive than pure phenol, the delayed reaction due to the amide linkage requires vigilance.[1]
- **Physical State (The Drift):** As a solid/powder, electrostatic forces often cause "fines" to drift.[1] Inhalation of phenolic dusts can cause severe respiratory mucosal irritation.[1]

Personal Protective Equipment (PPE) Matrix

This matrix is designed to create a redundant barrier system.

Protection Zone	Recommended Equipment	Technical Justification
Respiratory	Primary: Fume Hood (Face velocity 0.5 m/s) Secondary: N95 or P100 Respirator (if hood unavailable)	Engineering controls are mandatory to prevent inhalation of phenolic dusts, which can cause delayed pulmonary edema.[1]
Dermal (Hands)	Double-Gloving Strategy: 1. Inner: Nitrile (4 mil / 0.10mm) 2. [1] Outer: Nitrile (Extended Cuff, 6 mil / 0.15mm)	Breakthrough Logic: Phenolic compounds can degrade thin latex.[1] Nitrile offers superior resistance.[1] Double gloving allows the outer layer to be stripped immediately upon contamination without exposing skin.[1]
Ocular	Chemical Splash Goggles (Indirect Venting)	Safety glasses are insufficient. [1] Airborne powder fines can bypass side-shields.[1] Goggles seal the ocular cavity against dust and splashes.[1]
Body	Tyvek® Lab Coat (or equivalent non-woven polyethylene)	Cotton lab coats absorb phenolic solutions, holding the toxin against the skin.[1] Non-woven synthetics repel liquid and shed dust.[1]

Operational Protocol: Safe Handling Lifecycle

This protocol uses a "Static-Free / Closed-Transfer" methodology to minimize exposure.[1]

Phase 1: Preparation & Weighing[2]

- Static Control: Place an ionizing fan or anti-static gun near the balance.[1] Lipophilic amides often carry high static charges, causing powder to "jump" onto gloves.[1]
- Barrier Setup: Line the balance area with a disposable absorbent pad (plastic side down).[1]

- Weighing:
 - Tare the receiving vial with its cap on.[1]
 - Open the source container only inside the fume hood.[1]
 - Transfer solid using a disposable spatula.[1]
 - Critical Step: Wipe the threads of the receiving vial with a dry Kimwipe before recapping to prevent "crust" formation that could aerosolize upon next opening.[1]

Phase 2: Solubilization (Highest Risk)

Solvents (e.g., DMSO, Ethanol) act as vehicle enhancers, increasing the permeation rate of the chemical through gloves and skin.[1]

- Solvent Addition: Add solvent slowly down the side of the vial to prevent "puffing" of the powder.[1]
- Vortexing: Do not vortex open tubes. Ensure the cap is sealed with Parafilm if vigorous agitation is required.[1]
- Spill Response (Immediate):
 - If solution touches the outer glove: Immediately strip the outer glove, dispose of it in solid waste, and don a fresh pair.[1] Do not wait to finish the experiment.

Phase 3: Decontamination[2][3]

- Surface Decon: Wipe all surfaces with 70% Ethanol followed by a soap/water rinse.[1] Phenolic residues are often stubborn; ethanol helps solubilize them for removal.[1]
- Waste Segregation:
 - Solids: Hazardous Waste (Solid).[1]
 - Liquids: Non-Halogenated Organic Waste (unless halogenated solvents were used).[1]

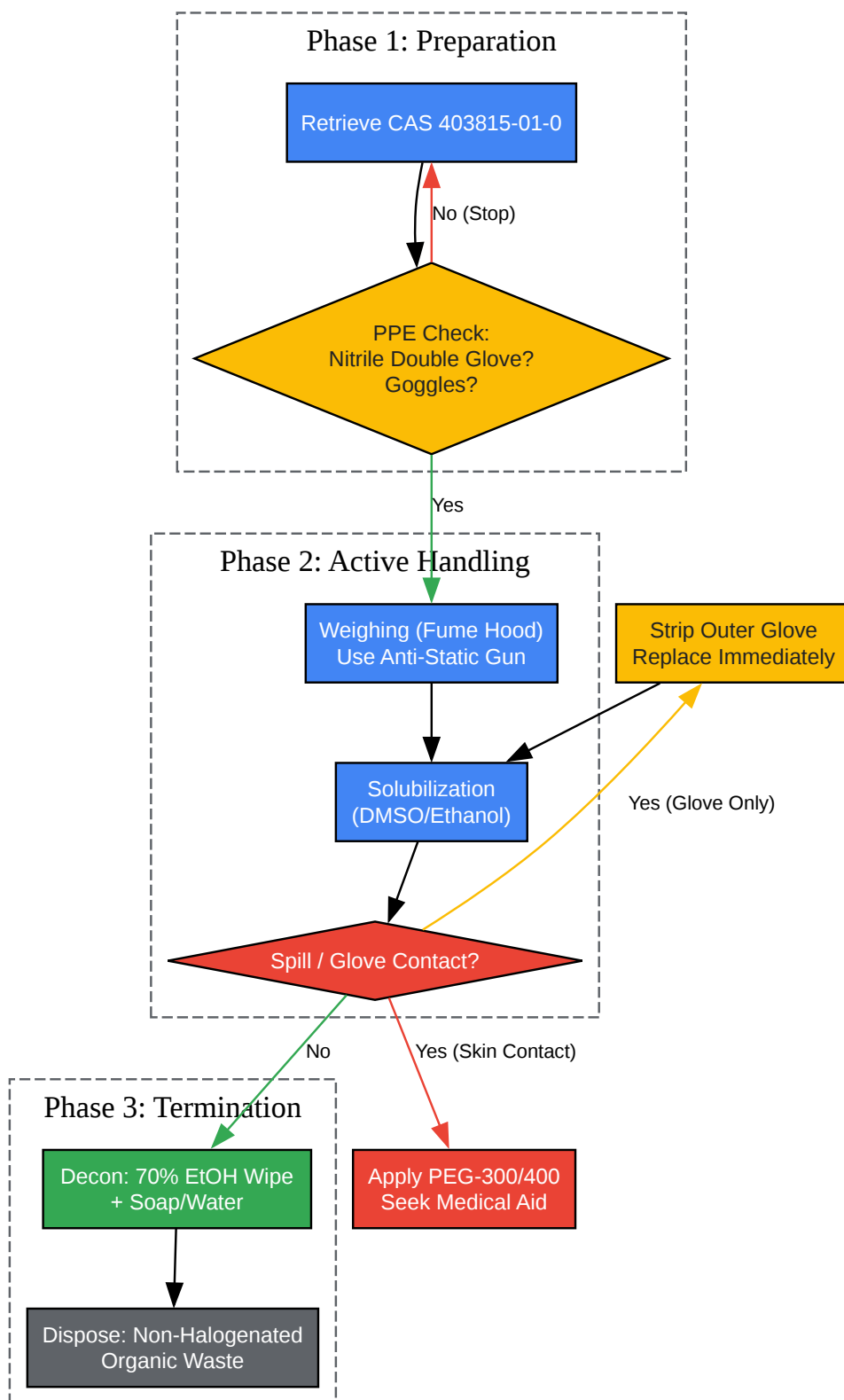
Emergency Response Procedures

Standard water rinsing is often insufficient for phenolic compounds due to their low water solubility.[1]

- Skin Contact:
 - IMMEDIATE: Apply Polyethylene Glycol 300 or 400 (PEG-300/400) to the area.[1] PEG acts as a solvent to draw the phenol out of the tissue.[1]
 - If PEG is unavailable, flush with copious amounts of water for at least 15 minutes (soap is preferred over water alone).[1]
 - Seek medical attention.[1][2][3][4][5][6][7][8]
- Eye Contact: Flush with water/saline for 15 minutes.[1][5] Do not use PEG in eyes.[1]
- Inhalation: Move to fresh air immediately. Monitor for delayed respiratory distress (coughing/wheezing).

Visual Workflow: The Safety Lifecycle

The following diagram illustrates the critical decision points and safety barriers in the handling process.



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Caption: Operational workflow emphasizing the "Double-Glove Strip" technique and PEG-300 intervention points.

References

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